

Technical Guide: 1,6-Bis(Boc-amino)hexane

Characterization & Comparison

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Compound of Interest

Compound Name: 1,6-Bis(*tert*-butoxycarbonylamino)hexane

CAS No.: 16644-54-5

Cat. No.: B133862

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Executive Summary

1,6-Bis(Boc-amino)hexane (CAS: 16644-54-5), also known as di-*tert*-butyl hexamethylene-1,6-dicarbamate, serves as a critical protected linker in peptide synthesis, PROTAC development, and polymer chemistry.^[1] Unlike its mono-protected counterpart (N-Boc-1,6-diaminohexane), the bis-protected form is chemically inert to basic conditions and nucleophiles, making it an ideal "storage" form of the diamine or a standard for quantifying deprotection efficiency.^[1]

This guide provides authoritative NMR data, distinguishes the product from common impurities (specifically the mono-Boc derivative), and offers a self-validating synthesis protocol.^[1]

Chemical Profile & Structural Analysis^{[2][3][4]}

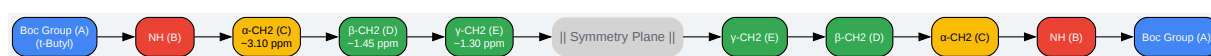
Feature	Specification
IUPAC Name	di-tert-butyl N,N'-(hexane-1,6-diyl)bis(carbamate)
Molecular Formula	C ₁₆ H ₃₂ N ₂ O ₄
Molecular Weight	316.44 g/mol
Physical State	White Crystalline Solid
Melting Point	142–144 °C (Literature range varies slightly by purity)
Solubility	Soluble in CDCl ₃ , DMSO-d ₆ , MeOH, EtOAc; Insoluble in Water

Structural Symmetry Visualization

The molecule exhibits

or

effective symmetry in solution, rendering the two ends of the chain chemically and magnetically equivalent. This symmetry is the primary diagnostic tool in NMR analysis.



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Figure 1: Structural connectivity and symmetry of 1,6-Bis(Boc-amino)hexane. Note that equivalent positions share the same letter designation.

Comparative Analysis: Bis-Boc vs. Alternatives

The most common error in acquiring this reagent is confusing the Bis-Boc (fully protected) with the Mono-Boc (asymmetric linker).

Feature	1,6-Bis(Boc-amino)hexane (Target)	N-Boc-1,6-diaminohexane (Mono-Boc)	1,6-Diaminohexane (Free Base)
CAS	16644-54-5	51857-17-1	124-09-4
Stability	High. Stable solid. ^[1] Not hygroscopic. ^[1]	Moderate. Oil/Low melting solid. ^[1] Absorbs CO ₂ . ^[1]	Low. Hygroscopic solid. ^[1] Oxidizes/Carbonates rapidly. ^[1]
Reactivity	Inert to amines/bases. ^[1] Deprotects with acid. ^[1]	Reactive free amine (nucleophilic).	Bifunctional nucleophile (crosslinker).
¹ H NMR Key	Symmetric. One set of CH ₂ signals.	Asymmetric. Distinct CH ₂ -NHBoc (~3. ^[1] ^[2] 1) vs CH ₂ -NH ₂ (~2.7). ^[1]	Symmetric. CH ₂ -NH ₂ (~2.7). ^[1] No Boc singlet.
Primary Use	Storage form; Reference standard; Symmetric linker. ^[1]	Asymmetric functionalization (e.g., linker on one end).	Raw material for polymers (Nylon 6,6).

Spectroscopic Data (Standardized)

¹H NMR Data (400 MHz, CDCl₃)

Note: CDCl₃ is the preferred solvent. In DMSO-d₆, the amide proton coupling is visible, but methylene resolution decreases.^[1]

Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Context
4.55	Broad Singlet	2H	NH	Carbamate NH (Exchangeable)
3.10	Quad/Broad Triplet	4H	-CH ₂	Methylene adjacent to Nitrogen
1.48 – 1.40	Multiplet	4H	-CH ₂	Methylene beta to Nitrogen
1.44	Singlet	18H	Boc-CH ₃	tert-Butyl methyls (Dominant signal)
1.35 – 1.28	Multiplet	4H	-CH ₂	Internal methylenes

Expert Insight: The signal at 1.44 ppm (Boc) often overlaps with the

-CH₂ multiplet. To resolve the

-CH₂ protons for precise integration, use Benzene-d₆ or run the spectrum at a higher field (600 MHz+).^[1]

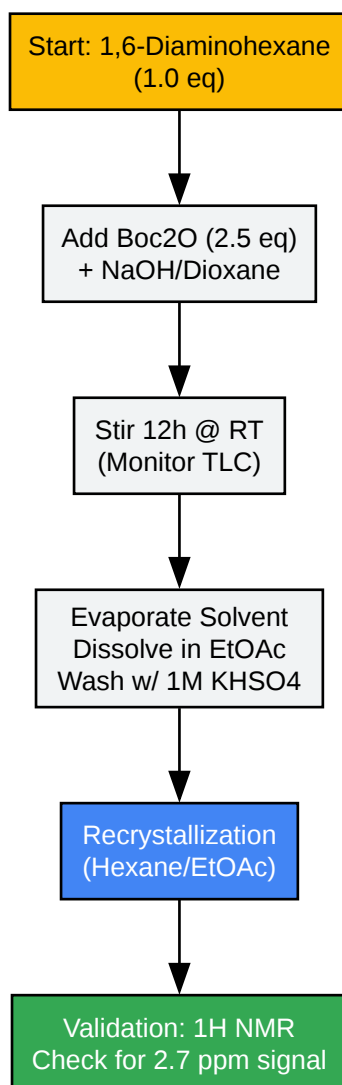
13C NMR Data (100 MHz, CDCl₃)

Shift (δ ppm)	Carbon Type	Assignment
156.0	Quaternary (C=O)	Carbamate Carbonyl
79.0	Quaternary (C-O)	tert-Butyl quaternary carbon
40.5	CH ₂	-Carbon (adjacent to N)
30.0	CH ₂	-Carbon
28.4	CH ₃	Boc Methyls (Intense signal)
26.5	CH ₂	-Carbon (Internal chain)

Experimental Protocol: Synthesis & Validation

This protocol ensures the production of the Bis-Boc product while minimizing Mono-Boc impurities.^[1]

Workflow Visualization



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Figure 2: Synthesis and purification workflow for high-purity 1,6-Bis(Boc-amino)hexane.

Step-by-Step Procedure

- Setup: Dissolve 1,6-diaminohexane (10 mmol) in 1,4-dioxane (20 mL) and Water (10 mL). Add 1N NaOH (25 mL).
- Addition: Cool to 0°C. Add Di-tert-butyl dicarbonate (Boc₂O) (25 mmol, 2.5 equiv) dropwise.
 - Causality: Using excess Boc₂O (>2.0 eq) forces the reaction to completion, consuming the mono-Boc intermediate.

- Reaction: Warm to Room Temperature (RT) and stir for 12 hours.
- Workup: Evaporate dioxane. Extract the aqueous residue with Ethyl Acetate (3 x 50 mL). Wash combined organics with 1M KHSO₄ (to remove any unreacted amine) and Brine.
- Purification: Dry over Na₂SO₄ and concentrate. Recrystallize the resulting solid from Hexane/Ethyl Acetate to obtain pure white crystals.

Troubleshooting & Spectral Interpretation

Distinguishing Impurities

The most critical quality control step is ensuring no Mono-Boc remains.[\[1\]](#)

- Scenario: You see a triplet at 2.68 ppm in ¹H NMR.
 - Diagnosis: Incomplete reaction.[\[1\]](#) This signal corresponds to the protons of the Mono-Boc species.[\[1\]](#)
 - Remediation: Recrystallize again or treat the crude material with additional Boc₂O.
- Scenario: You see a sharp singlet at 1.48 ppm (distinct from Boc at 1.44).
 - Diagnosis: Residual tert-butanol (byproduct of Boc₂O hydrolysis).[\[1\]](#)
 - Remediation: High-vacuum drying (>4 hours).[\[1\]](#)

References

- Sigma-Aldrich.1,6-Diaminohexane Product Specification & Safety Data Sheet.[\[1\]](#)[Link](#)
- Thermo Fisher Scientific.N-Boc-1,6-diaminohexane vs Bis-Boc Properties.[\[1\]](#)[Link](#)[\[3\]](#)[\[4\]](#)
- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CID 2733170 (Mono-Boc) and related carbamates.[\[1\]](#)[Link](#)
- Beilstein Journal of Organic Chemistry.Synthesis of Boc-protected amines: Experimental Procedures.[Link](#)

- University of Wisconsin-Madison.Hans Reich's Collection: NMR Chemical Shifts of Common Impurities.[1][Link](#)

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Sources

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- 3. N-Boc-1,6-diaminohexane, 98% 5 g | Request for Quote | Thermo Scientific Chemicals [[thermofisher.com](https://www.thermofisher.com)]
- 4. N-Boc-1,6-diaminohexane, 98% 5 g | Request for Quote | Thermo Scientific Chemicals [[thermofisher.com](https://www.thermofisher.com)]
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